

# Application Notes and Protocols: Ammonium Dihydrogen Phosphate (ADP) Crystals in Active Sonar Transducers

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## Compound of Interest

Compound Name: Ammonium dihydrogen phosphate

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## Introduction

**Ammonium dihydrogen phosphate** ( $\text{NH}_4\text{H}_2\text{PO}_4$ ), commonly known as ADP, is a crystalline material that played a pivotal role in the advancement of underwater acoustic technology. Its piezoelectric properties made it a superior replacement for the earlier, less reliable Rochelle salt in the manufacturing of active sonar transducers, particularly during World War II.[1] ADP crystals are valued for their stability, high power-handling capacity, and uniformity, which were critical for the development of reliable and effective sonar systems.[1]

These application notes provide a detailed overview of the properties of ADP crystals relevant to their use in active sonar transducers, protocols for their preparation and characterization, and a comparison with other piezoelectric materials.

## Physical and Piezoelectric Properties of ADP Crystals

ADP crystals possess a tetragonal crystal structure, which is the basis for their piezoelectric behavior.[2] The piezoelectric effect in these crystals allows for the conversion of mechanical

energy into electrical energy (direct effect) and vice versa (converse effect), a fundamental principle for the operation of sonar transducers.[3]

## Quantitative Data for ADP Crystals

The following tables summarize the key physical, piezoelectric, and dielectric properties of ADP crystals. These parameters are essential for the design and modeling of active sonar transducers.

Physical Property	Value	Reference
Density ( $\rho$ )	1.80 g/cm <sup>3</sup>	[2]
Melting Point	190 °C	[2]
Crystal Structure	Tetragonal	[2]
Refractive Index ( $n_o$ )	1.522	[2]
Refractive Index ( $n_e$ )	1.478	[2]

Table 1: Physical Properties of ADP Crystals

Piezoelectric and Electromechanical Properties	Value	Reference
Piezoelectric Charge Constant ( $d_{33,max}$ )	8.66 x 10 <sup>-12</sup> C/N	[4]
Piezoelectric Charge Constant ( $d_{36}$ )	~48 x 10 <sup>-12</sup> C/N	
Electromechanical Coupling Coefficient ( $k_{33,max}$ )	0.07	
Acoustic Impedance (Z)	~3.0 - 3.5 MRayls (estimated)	

Table 2: Piezoelectric and Electromechanical Properties of ADP Crystals. Note: The acoustic impedance is estimated based on typical longitudinal wave velocity in similar crystals and the

known density.

Dielectric Properties	Value	Reference
Relative Permittivity ( $\epsilon_1$ )	Varies with frequency	[5]
Relative Permittivity ( $\epsilon_2$ )	Varies with frequency	[5]
Dielectric Constant (at low frequency)	Decreases with increasing frequency	[6]

Table 3: Dielectric Properties of ADP Crystals.

## Comparison with Other Piezoelectric Materials

While ADP was a significant advancement, it has been largely superseded by other materials in modern sonar applications. The following table provides a comparison of ADP with Lead Zirconate Titanate (PZT), a commonly used piezoelectric ceramic.

Property	ADP Crystal	PZT-5A (Navy Type II)	Reference
Piezoelectric Charge Constant ( $d_{33}$ )	Low (e.g., ~8.66 pC/N)	High (e.g., ~390 pC/N)	[7]
Electromechanical Coupling Coefficient ( $k_{33}$ )	Low (~0.07)	High (~0.72)	[7]
Curie Temperature	Becomes antiferroelectric at 148.5 K	High (e.g., 350 °C)	[8]
Acoustic Impedance	Lower	Higher	
Stability	Good	Excellent	[1]
Manufacturability	Requires crystal growth, size limitations	Can be formed into various shapes	[9]

Table 4: Comparison of ADP Crystals with PZT-5A.

## Experimental Protocols

### Protocol for ADP Crystal Growth (Slow Evaporation Method)

This protocol outlines a generalized procedure for growing ADP single crystals suitable for transducer applications using the slow evaporation technique.[\[2\]](#)[\[10\]](#)

Materials:

- **Ammonium dihydrogen phosphate** (high purity)
- Deionized water
- Large glass beaker or crystallizing dish
- Stirring rod
- Filter paper
- Shallow dish for seed crystal generation
- Nylon thread
- A controlled temperature environment with minimal vibration

Procedure:

- Prepare a Saturated Solution:
  - Gently heat deionized water in a beaker to approximately 40-50°C.
  - Slowly add ADP powder to the warm water while stirring continuously until no more salt dissolves. This indicates a saturated solution.
  - Allow the solution to cool slightly and then filter it through filter paper into a clean beaker to remove any undissolved particles.

- Generate Seed Crystals:
  - Pour a small amount of the saturated solution into a shallow dish and allow it to evaporate slowly at room temperature.
  - Small, well-formed crystals will appear after a day or two. These will serve as seed crystals.
- Grow the Main Crystal:
  - Select a high-quality, transparent seed crystal with a well-defined shape.
  - Tie the seed crystal securely with a fine nylon thread.
  - Suspend the seed crystal in the center of the beaker containing the filtered, saturated ADP solution, ensuring it is fully submerged and not touching the sides or bottom.
  - Cover the beaker with a piece of filter paper to prevent dust contamination while allowing for slow evaporation.
  - Place the setup in a location with a stable temperature and minimal vibrations.
- Crystal Harvesting:
  - Allow the crystal to grow for several days to weeks, depending on the desired size. The crystal will grow as the solvent (water) slowly evaporates, increasing the solution's supersaturation.
  - Once the crystal has reached the desired dimensions, carefully remove it from the solution and allow it to dry on a clean, non-reactive surface.

#### ADP Crystal Growth Workflow

## Protocol for Transducer Element Fabrication and Assembly

This protocol provides a general outline for fabricating a simple sonar transducer element from a grown ADP crystal.

**Materials:**

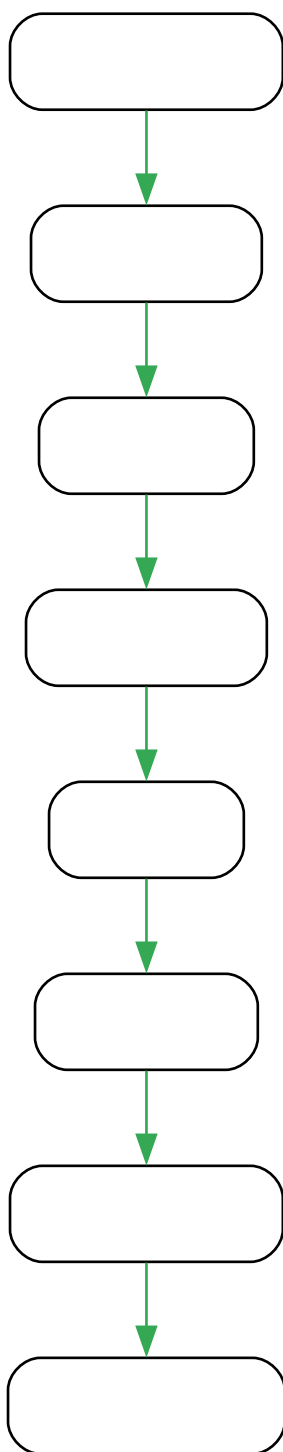
- ADP single crystal
- Diamond saw or wire saw
- Lapping and polishing equipment
- Conductive silver epoxy or sputtering system for electrodes
- Insulated wires
- Waterproof housing material (e.g., polyurethane, neoprene rubber)
- Acoustic backing material (e.g., tungsten-loaded epoxy)
- Acoustic matching layer (optional)
- Oscilloscope, function generator, impedance analyzer

**Procedure:**

- Crystal Cutting and Shaping:
  - Orient the grown ADP crystal to the desired crystallographic axis for the intended mode of vibration.
  - Carefully cut the crystal into plates or bars of the required dimensions using a diamond or wire saw. The thickness of the crystal will determine the resonant frequency of the transducer.
  - Lap and polish the major faces of the crystal to ensure they are parallel and have a smooth surface finish.
- Electroding:
  - Apply thin, conductive electrodes to the two opposing major faces of the crystal. This can be done by carefully painting on conductive silver epoxy or by using a sputtering system to

deposit a thin layer of a conductive metal like gold or aluminum.

- Solder fine, insulated wires to each electrode.
- Transducer Assembly:
  - Attach a high-density, acoustically absorbing backing material to one of the electroded faces of the crystal. This backing helps to dampen unwanted vibrations and create a broader bandwidth.
  - (Optional) Apply an acoustic matching layer to the front face of the crystal to improve the efficiency of sound transmission into the water.
  - Mount the crystal assembly within a waterproof and acoustically transparent housing. The housing should protect the crystal from the marine environment while allowing sound to pass through with minimal attenuation.
  - Seal the housing to ensure it is watertight.



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Transducer Fabrication Process

## Protocol for Transducer Performance Testing



This protocol describes a basic method for characterizing the performance of the fabricated ADP sonar transducer.[\[11\]](#)

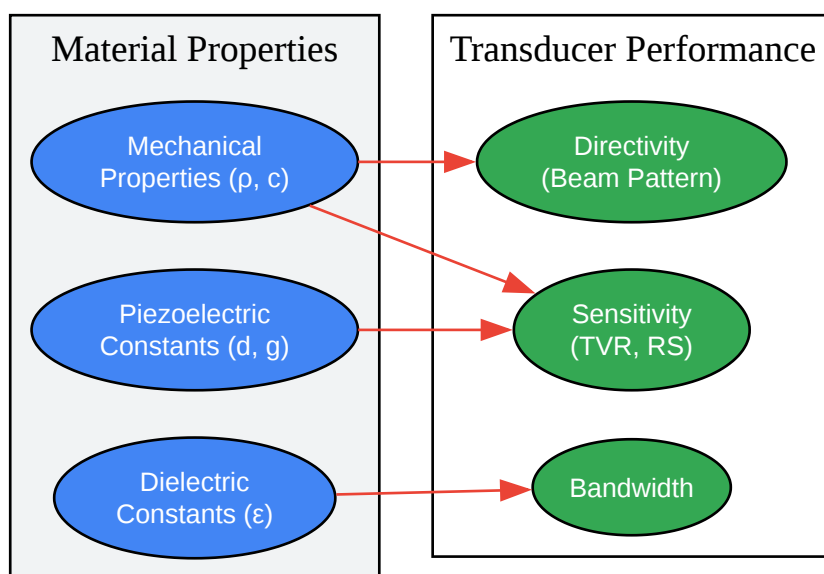
Equipment:

- Water tank
- Hydrophone (calibrated)
- Function generator
- Power amplifier
- Oscilloscope
- Impedance analyzer
- Positioning system

Procedure:

- Impedance/Admittance Measurement:
  - Connect the transducer to an impedance analyzer and measure its electrical impedance and admittance as a function of frequency in both air and water.
  - The resonant and anti-resonant frequencies can be determined from these measurements, which are used to calculate the effective electromechanical coupling coefficient.
- Transmitting Voltage Response (TVR):
  - Submerge the ADP transducer and a calibrated hydrophone in the water tank at a known distance and depth.
  - Drive the ADP transducer with a known voltage signal from the function generator and power amplifier across a range of frequencies.

- Measure the sound pressure level at the hydrophone.
- The TVR is calculated as the ratio of the output sound pressure to the input voltage, typically expressed in dB re 1  $\mu\text{Pa/V}$  at 1 meter.
- Receiving Sensitivity (RS):
  - Use a separate sound source to generate a known acoustic signal in the water.
  - Measure the output voltage from the ADP transducer using an oscilloscope.
  - The receiving sensitivity is the ratio of the output voltage to the incident sound pressure, typically expressed in dB re 1  $\text{V}/\mu\text{Pa}$ .
- Beam Pattern Measurement:
  - While transmitting a signal at the transducer's resonant frequency, rotate the transducer using a positioning system.
  - Measure the sound pressure level at the hydrophone at various angles.
  - Plot the relative sound pressure level as a function of angle to determine the transducer's directivity and beamwidth.



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## Property-Performance Relationship

## Conclusion

ADP crystals were a cornerstone in the development of early active sonar systems, offering significant improvements in reliability and performance over their predecessors. While modern sonar technology has largely transitioned to piezoelectric ceramics and single-crystal relaxor ferroelectrics due to their superior piezoelectric properties and manufacturing flexibility, the study of ADP provides valuable historical context and a fundamental understanding of piezoelectric transducer principles. The protocols outlined in these notes offer a basis for the experimental investigation of ADP crystals for acoustic applications.

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